

Application Notes and Protocols: Antitumor Agent-119

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Compound of Interest

Compound Name: Antitumor agent-119

Cat. No.: B12376173

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Introduction

Antitumor agent-119 represents a class of promising compounds with demonstrated anticancer activities. This document provides detailed information on the solubility and preparation of a specific analogue, **Antitumor agent-119** (also known as compound 13K), a 2-benzoxazolyl hydrazone derivative. Additionally, it outlines the mechanism of action of a related compound, ATRN-119, an ATR kinase inhibitor, and provides protocols for its preparation and use in research settings.

Data Presentation

Table 1: Solubility of Antitumor Agent-119 (Compound 13K)

Solvent	Concentration	Molarity (approx.)	Notes
DMSO	100 mg/mL	330.76 mM	Requires sonication for complete dissolution. It is recommended to use fresh, anhydrous DMSO as the compound is hygroscopic.[1]

Table 2: In Vitro IC50 Values of Antitumor Agent-119 (Compound 13K)

Cell Line	Cancer Type	IC50
Butkitt	Burkitt's Lymphoma	30 nM[1][2]
CCRF-CEM	Acute Lymphoblastic Leukemia	140 nM[1][2]
HeLa	Cervical Cancer	100 nM
HT-29	Colorectal Adenocarcinoma	40 nM

Table 3: Stock Solution Preparation for Antitumor Agent-119 (Compound 13K) (Molecular Weight: 302.33 g/mol)

Desired Concentration	Volume for 1 mg	Volume for 5 mg	Volume for 10 mg
1 mM	3.3076 mL	16.5382 mL	33.0764 mL
5 mM	0.6615 mL	3.3076 mL	6.6153 mL
10 mM	0.3308 mL	1.6538 mL	3.3076 mL

Experimental Protocols

Protocol 1: Preparation of Antitumor Agent-119 (Compound 13K) Stock Solution

Materials:

- **Antitumor agent-119** (Compound 13K) powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath
- Vortex mixer

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Antitumor agent-119** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to achieve the desired stock solution concentration (refer to Table 3). For example, to prepare a 10 mM stock solution, add 330.8 μL of DMSO to 1 mg of the compound.
- **Dissolution:**
 - Vortex the mixture thoroughly for 1-2 minutes.
 - For complete dissolution, place the tube in an ultrasonic bath and sonicate until the solution is clear. Gentle heating to 37°C can also aid in solubilization.
- **Sterilization (Optional):** If required for cell culture experiments, filter-sterilize the stock solution using a 0.22 μm syringe filter compatible with DMSO.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.

Protocol 2: Formulation of a Water-Soluble Analogue (Based on KS119W) for In Vivo Studies

While **Antitumor agent-119** (compound 13K) has poor aqueous solubility, a water-soluble analogue, KS119W, has been developed for in vivo use. The following is a general protocol for preparing a formulation based on the principles used for KS119W.

Materials:

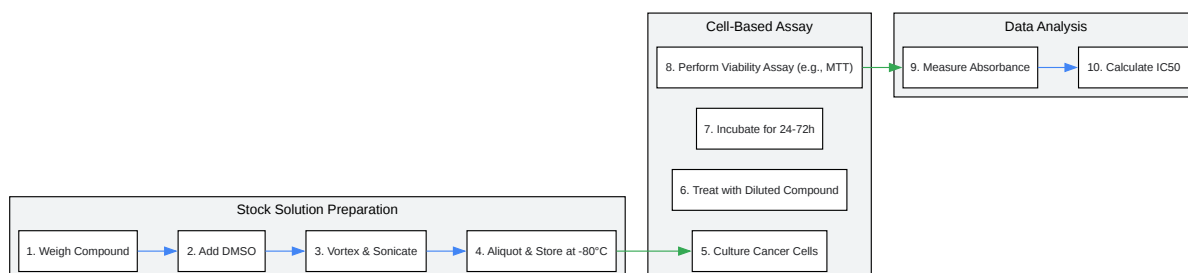
- Water-soluble analogue of **Antitumor agent-119**
- Sterile saline solution (0.9% NaCl)
- Sodium bicarbonate (NaHCO₃)
- Sterile, pyrogen-free water for injection
- pH meter

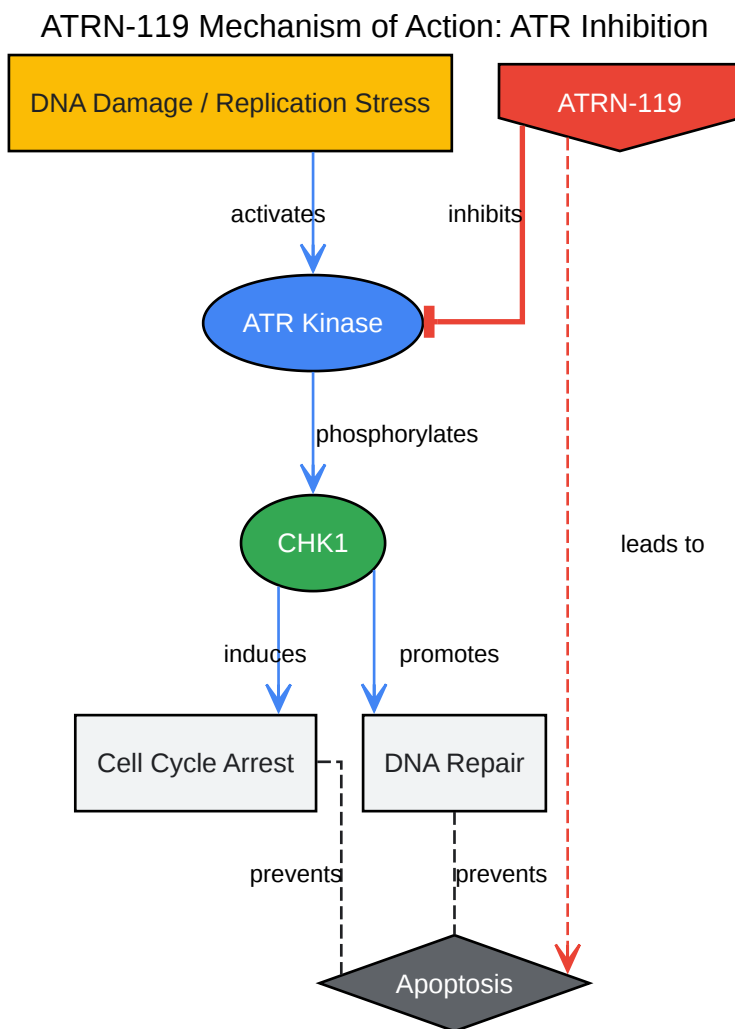
Procedure:

- **Buffer Preparation:** Prepare a sterile 250 mM sodium bicarbonate solution in pyrogen-free water.
- **Dissolution:** Dissolve the water-soluble **Antitumor agent-119** analogue in the 250 mM sodium bicarbonate solution to the desired final concentration.
- **pH Adjustment:** If necessary, adjust the pH of the final formulation to a physiologically compatible range (e.g., pH 7.2-7.4) using sterile saline or a dilute sterile acid/base.
- **Final Formulation:** The final formulation of KS119W was in saline containing 250 mM sodium bicarbonate.
- **Administration:** This formulation is intended for parenteral administration. It is recommended to prepare the formulation fresh on the day of use.

Mandatory Visualizations

Experimental Workflow for In Vitro Studies





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References

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